

Application Notes: PSA1 141-150 in Dendritic Cell-Based Immunotherapy

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Compound of Interest

Compound Name: PSA1 141-150 acetate

Cat. No.: B15496035

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Introduction

Prostate-Specific Antigen (PSA) is a well-established biomarker for prostate cancer and serves as a promising tumor-associated antigen for immunotherapy. The peptide PSA1 141-150 (sequence: FLTPKKLQCV) is an HLA-A2 restricted epitope derived from PSA.[1][2][3][4] In the context of dendritic cell (DC)-based immunotherapy, this peptide is used to "pulse" or "load" ex vivo cultured DCs. These antigen-loaded DCs are then administered to the patient as a therapeutic vaccine. The DCs present the PSA1 141-150 peptide on their MHC class I molecules, leading to the activation and expansion of PSA-specific cytotoxic T lymphocytes (CTLs). These CTLs can then recognize and eliminate prostate cancer cells that express PSA.

Principle of Application

The core principle involves leveraging the patient's own immune system to target and destroy cancer cells. Dendritic cells are the most potent antigen-presenting cells (APCs).[5] By loading them with the PSA1 141-150 peptide, they can be programmed to initiate a highly specific CD8+ T cell response against prostate cancer cells. This approach transforms the typically "cold" or non-immunogenic tumor microenvironment of prostate cancer into a "hot" environment, amenable to immune-mediated destruction.[6][7]

Key Advantages

- **High Specificity:** Targets an antigen primarily expressed by prostate tissue, minimizing off-target effects.[8]

- **Defined Immune Response:** Utilizes a specific peptide epitope, allowing for a focused and measurable CD8+ T cell response.[8]
- **Enhanced Efficacy with Polarized DCs:** Using Type-1 polarized dendritic cells (αDC1s) for antigen presentation can significantly enhance the induction of potent, tumor-specific CD8+ T cells compared to standard DC preparations.[9]

Quantitative Data Summary

The following tables summarize the quantitative outcomes from studies utilizing PSA peptide-loaded dendritic cells in immunotherapy.

Table 1: Clinical and Immunological Responses in a Pilot Study

Parameter	Result	Number of Patients (n=12)	Citation
Clinical Response	Partial Response	1	[1] [10]
Mixed Response	1	[1] [10]	
Stable Disease	4	[1] [10]	
Progressive Disease	6	[11]	
Biochemical Response	PSA Level Decrease	2	[1] [10]
Slow-down in PSA Velocity	4	[1] [10]	[1] [10]
Immunological Response	Positive DTH Response	All Responders	
Increase in PSA-specific T-cells	2	[1] [10]	

Data from a pilot trial of immunotherapy in patients with hormone-refractory prostate carcinoma using autologous DCs pulsed with HLA-A2-specific PSA peptides, including PSA1 141-150.[\[1\]](#)
[\[10\]](#)

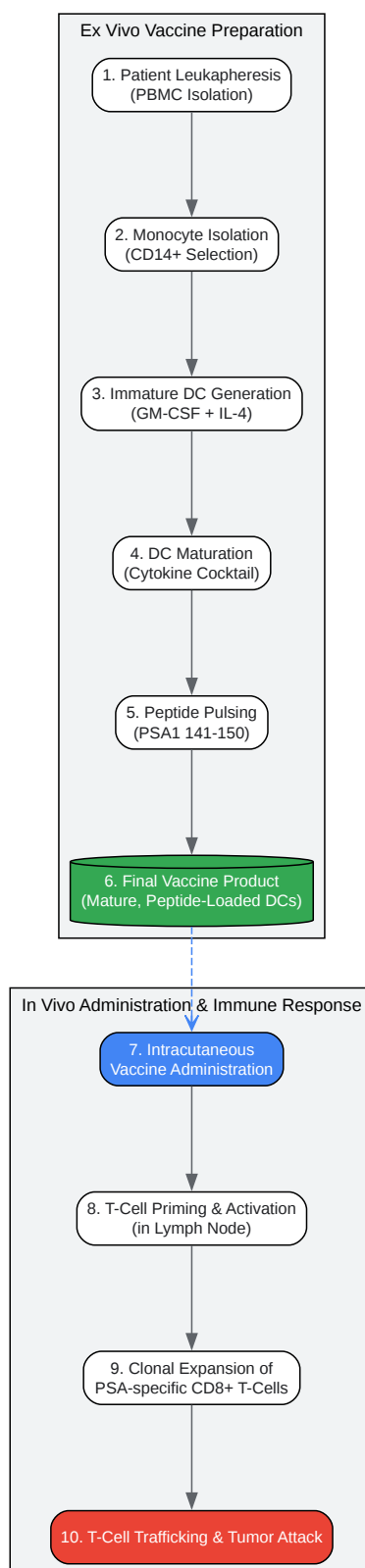
Table 2: Enhanced T-Cell Induction by Type-1 Polarized Dendritic Cells (α DC1s)

Peptide Epitope	T-Cell Response Advantage (α DC1 vs. sDC)	Range of Fold-Increase	Citation
PSA1 141-150	Average 5.5-fold	1.5 to 9.5-fold	[9]
PSA1 146-154	Average 11-fold	4.5 to 19-fold	[9]
PAP1 135-143	Average 49-fold	2 to 177-fold	[9]
PAP1 112-120	Average 24-fold	9 to 59-fold	[9]

Comparison of the ability of Type-1 polarized dendritic cells (α DC1) versus standard dendritic cells (sDC) to induce CD8+ T cells specific for various prostate cancer-associated epitopes.[9]

Experimental Workflow and Signaling

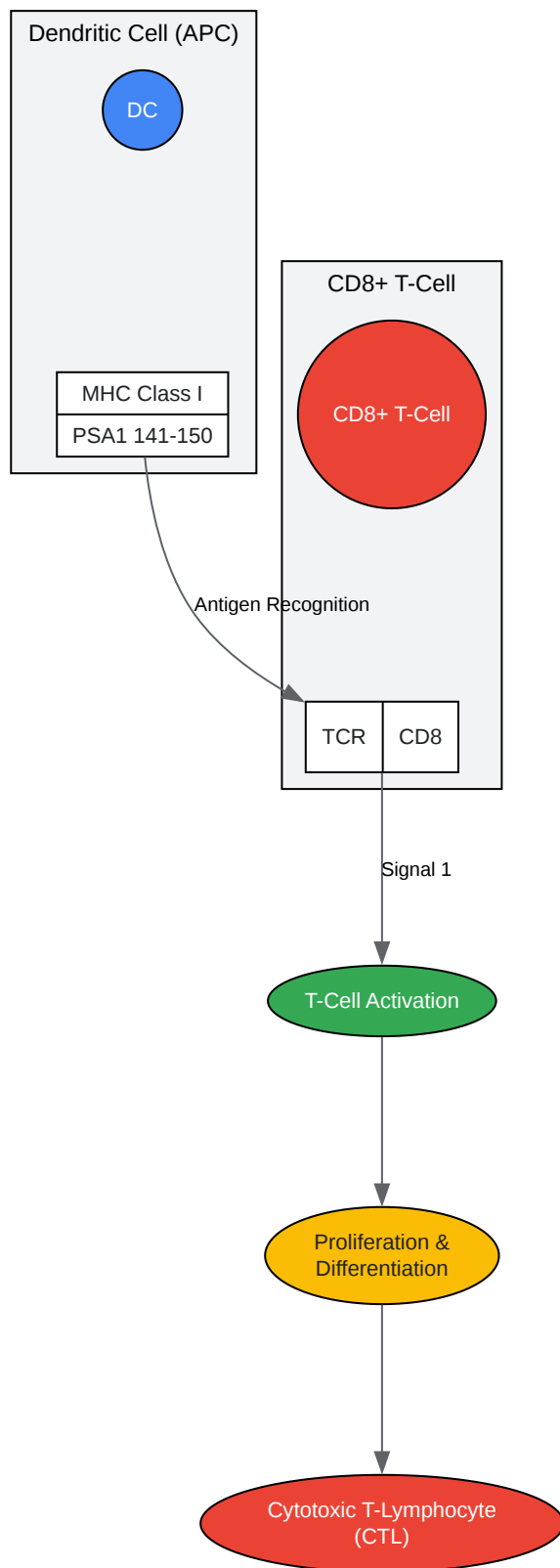
The overall process of generating a PSA1 141-150 DC vaccine and its mechanism of action are depicted below.



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Caption: Overall workflow for dendritic cell vaccine preparation and administration.

The mechanism of T-cell activation by the peptide-loaded DC is a critical step in initiating the anti-tumor immune response.



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Caption: Mechanism of T-cell activation by a PSA1 141-150-loaded dendritic cell.

Detailed Experimental Protocols

Protocol 1: Generation of Monocyte-Derived Dendritic Cells (mo-DCs)

This protocol describes the generation of immature DCs from peripheral blood mononuclear cells (PBMCs).

- PBMC Isolation:
 - Isolate PBMCs from patient leukapheresis or whole blood samples by density gradient centrifugation using a Lymphocyte Separation Medium.[9]
 - Wash the isolated cells twice with sterile phosphate-buffered saline (PBS).
- Monocyte Selection:
 - Isolate monocytes from the PBMC fraction using CD14 Microbeads according to the manufacturer's instructions.[9] This positive selection method yields a highly pure monocyte population.
- Differentiation into Immature DCs:
 - Culture the purified monocytes in a serum-free cell culture medium (e.g., CellGro DC) for 6 days.[1]
 - Plate the cells in 24-well plates at a density of 5×10^5 cells per well.[9]
 - Supplement the medium with recombinant human Granulocyte-Macrophage Colony-Stimulating Factor (rhGM-CSF) at 800-1,000 IU/mL and recombinant human Interleukin-4 (rhIL-4) at 800-1,000 IU/mL.[1][9]
 - Incubate at 37°C in a 5% CO₂ humidified incubator.

Protocol 2: Maturation and Peptide Pulsing of Dendritic Cells

This protocol details the final steps of DC maturation and loading with the PSA1 141-150 peptide.

- DC Maturation (Day 6):
 - Induce maturation of the immature DCs by adding a cytokine cocktail to the culture medium. Two common cocktails are:
 - Standard Cocktail (for sDCs): IL-1 β (25 ng/mL), TNF- α (50 ng/mL), IL-6 (1,000 units/mL), and PGE₂ (10⁻⁶ mol/L).[\[9\]](#)
 - α DC1-Polarizing Cocktail (for α DC1s): IL-1 β (25 ng/mL), TNF- α (50 ng/mL), IFN- α (3,000 units/mL), IFN- γ (1,000 units/mL), and poly-I:C (20 μ g/mL).[\[9\]](#)
 - Continue incubation for an additional 24-48 hours. Mature DCs will appear as non-adherent, large cells with dendritic processes.
- Peptide Pulsing (Day 8):
 - Harvest the mature DCs.
 - Resuspend the cells in fresh medium.
 - Add the PSA1 141-150 peptide (Sequence: FLTPKKLQCV) to a final concentration of 10-20 μ g/mL.[\[1\]](#)[\[9\]](#)
 - Incubate the DCs with the peptide for 1 to 2 hours at 37°C to allow for peptide loading onto MHC class I molecules.[\[1\]](#)[\[9\]](#)
- Final Vaccine Preparation:
 - Wash the peptide-pulsed DCs three times with sterile PBS to remove any unbound peptide.
 - Resuspend the final cell product in a sterile, injectable saline solution for administration.
 - Perform quality control checks, including cell viability (e.g., using propidium iodide staining), and phenotype analysis via flow cytometry to confirm the expression of

maturation markers (e.g., CD83, CD86, HLA-DR).[1]

Protocol 3: In Vitro T-Cell Response Assay (IFN- γ ELISPOT)

This protocol is used to quantify the frequency of PSA1 141-150-specific T-cells in patient blood samples before and after vaccination.

- Preparation:
 - Isolate PBMCs from patient blood and subsequently purify CD8⁺ T-cells (responder cells).
 - Use autologous DCs pulsed with the PSA1 141-150 peptide as stimulator cells. Unpulsed DCs or DCs pulsed with an irrelevant peptide should be used as negative controls.
- ELISPOT Assay Procedure:
 - Coat a 96-well ELISPOT plate with an anti-IFN- γ capture antibody overnight.
 - Wash and block the plate.
 - Add the purified CD8⁺ T-cells to the wells.
 - Add the peptide-pulsed DCs (stimulators) to the wells at a specific responder-to-stimulator ratio (e.g., 10:1).[12]
 - Incubate the plate for 18-24 hours at 37°C in a 5% CO₂ incubator.
- Development and Analysis:
 - Wash the plate to remove cells.
 - Add a biotinylated anti-IFN- γ detection antibody.
 - Add a streptavidin-enzyme conjugate (e.g., Streptavidin-ALP).
 - Add a substrate solution to develop colored spots. Each spot represents a single IFN- γ -secreting cell.

- Count the spots using an automated ELISPOT reader. The frequency of antigen-specific T-cells is calculated by subtracting the spot count from negative control wells. An increase in spot frequency post-vaccination indicates a positive immunological response.[13]

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